

Application Note & Protocol: Preparation of Amoxicillin Open-Ring Dimer Reference Standard

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Compound of Interest

Compound Name: Amoxicillin open ring

CAS No.: 42947-63-7

Cat. No.: B1412382

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Introduction: The Critical Role of Impurity Reference Standards in Pharmaceutical Quality Control

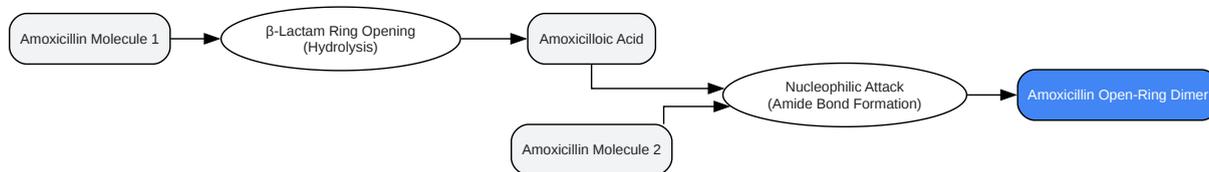
Amoxicillin, a widely prescribed β -lactam antibiotic, is effective against a broad spectrum of bacterial infections.[1] However, its chemical structure, characterized by a strained β -lactam ring, renders it susceptible to degradation under various conditions, leading to the formation of several impurities. Among these, the amoxicillin open-ring dimer is of significant interest due to its potential to elicit immunological responses in sensitive individuals.[2][3][4] Therefore, the accurate detection and quantification of this dimer in amoxicillin drug substances and products are paramount for ensuring patient safety and meeting regulatory requirements.

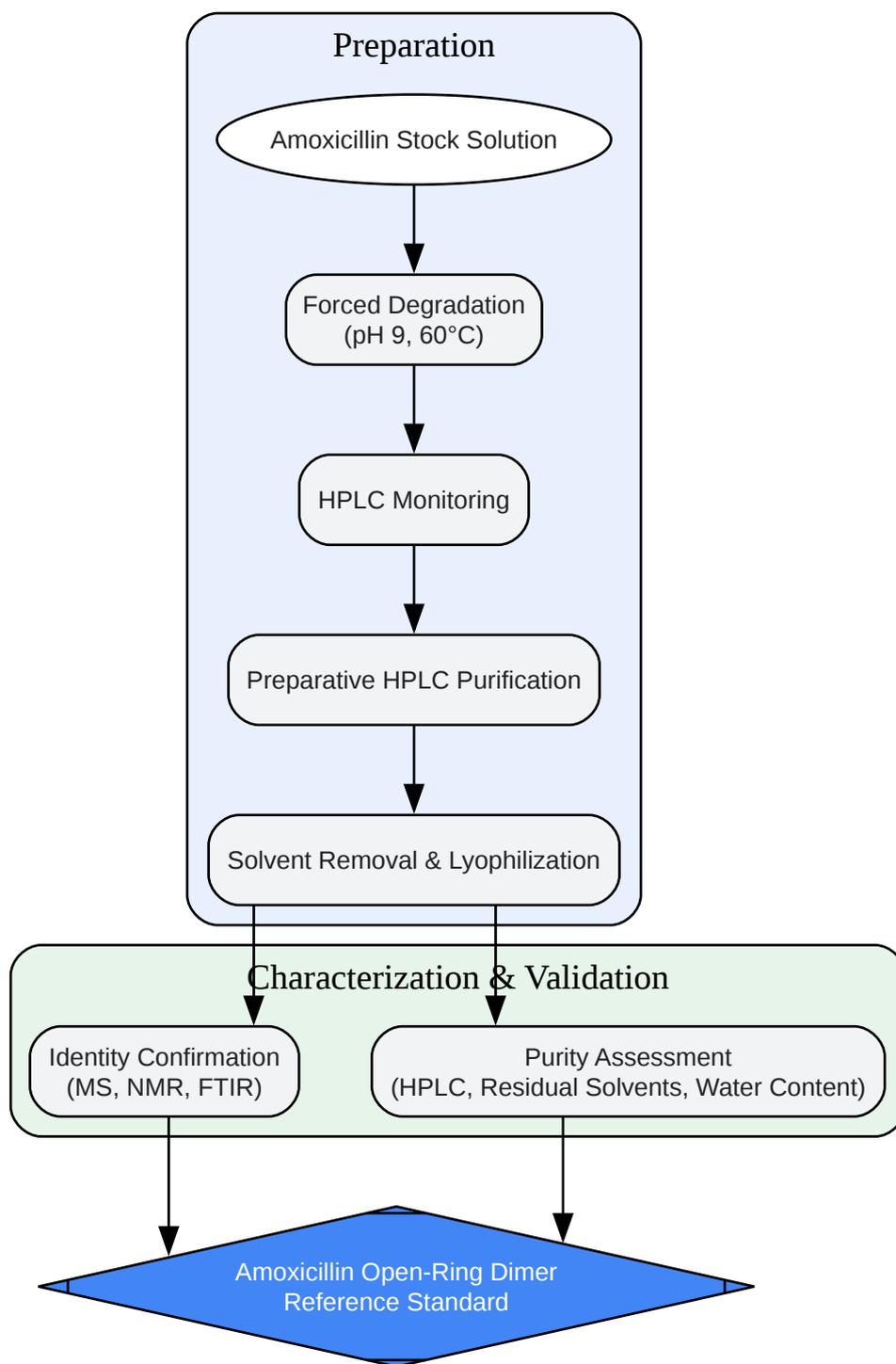
This application note provides a comprehensive protocol for the preparation of an amoxicillin open-ring dimer reference standard through a controlled forced degradation process. A well-characterized reference standard is indispensable for the validation of analytical methods, such as High-Performance Liquid Chromatography (HPLC), used in routine quality control to monitor the impurity profile of amoxicillin.[5][6] This document is intended for researchers, scientists, and drug development professionals engaged in the analytical development and quality assurance of amoxicillin-containing pharmaceuticals.

Scientific Principles: Understanding Amoxicillin Dimerization

The formation of the amoxicillin open-ring dimer is a consequence of the inherent reactivity of the amoxicillin molecule. The process is initiated by the hydrolytic cleavage of the β -lactam ring of one amoxicillin molecule, forming amoxicilloic acid. Subsequently, the primary amino group of a second intact amoxicillin molecule can nucleophilically attack the carbonyl carbon of the newly formed carboxyl group in amoxicilloic acid, resulting in the formation of an amide bond and yielding the open-ring dimer.^[7] This dimerization pathway is a critical degradation route, particularly in aqueous solutions and under conditions of elevated temperature and humidity.^[8]^[9]^[10]

The following diagram illustrates the proposed reaction mechanism for the formation of the amoxicillin open-ring dimer.





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